

Preparation of T-3764518 Stock Solution: An Application Note

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Compound of Interest

Compound Name: T-3764518

Cat. No.: B8103271

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **T-3764518**, a potent and novel inhibitor of Stearoyl-CoA Desaturase (SCD).^{[1][2][3][4]} The included methodologies and data are intended to ensure consistent and effective use of this compound in pre-clinical research and drug development applications. A summary of the compound's properties is provided in a tabular format for quick reference. Additionally, a diagram of the relevant signaling pathway is included to illustrate the mechanism of action.

Introduction

T-3764518 is a small molecule inhibitor of Stearoyl-CoA Desaturase (SCD), a critical enzyme in fatty acid metabolism.^[5] SCD catalyzes the conversion of saturated fatty acids into monounsaturated fatty acids, which are essential components of cell membranes and signaling molecules. Dysregulation of SCD activity has been implicated in various diseases, including cancer. **T-3764518** has demonstrated potent inhibition of SCD with an IC₅₀ of 4.7 nM. Proper preparation of stock solutions is crucial for obtaining reliable and reproducible results in both in vitro and in vivo studies. This guide outlines the recommended procedures for dissolving and storing **T-3764518**.

Quantitative Data Summary

The following table summarizes key quantitative information for **T-3764518**.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₄ ClN ₃ O ₃ S	PubChem
Purity	≥ 99.86%	MedChemExpress
IC50	4.7 nM for Stearoyl-CoA Desaturase (SCD)	MedChemExpress
Recommended Solvents	DMSO	MedChemExpress
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months.	MedChemExpress

Experimental Protocols

Materials and Equipment

- **T-3764518** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Preparation of a 10 mM DMSO Stock Solution

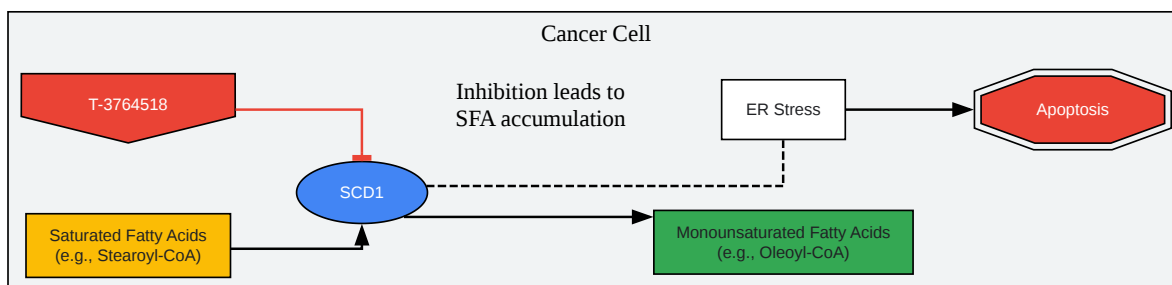
This protocol describes the preparation of a 10 mM stock solution of **T-3764518** in DMSO. Adjust the volumes as needed for your specific experimental requirements.

Procedure:

- **Equilibrate Reagents:** Allow the **T-3764518** powder and anhydrous DMSO to come to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **T-3764518** powder into the vial.
- **Solvent Addition:** Based on the molecular weight of **T-3764518**, calculate the required volume of DMSO to achieve a 10 mM concentration. Add the calculated volume of anhydrous DMSO to the vial containing the **T-3764518** powder.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but observe for any signs of compound degradation. The resulting solution should be clear and free of particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Ensure vials are tightly sealed to prevent solvent evaporation and moisture contamination.

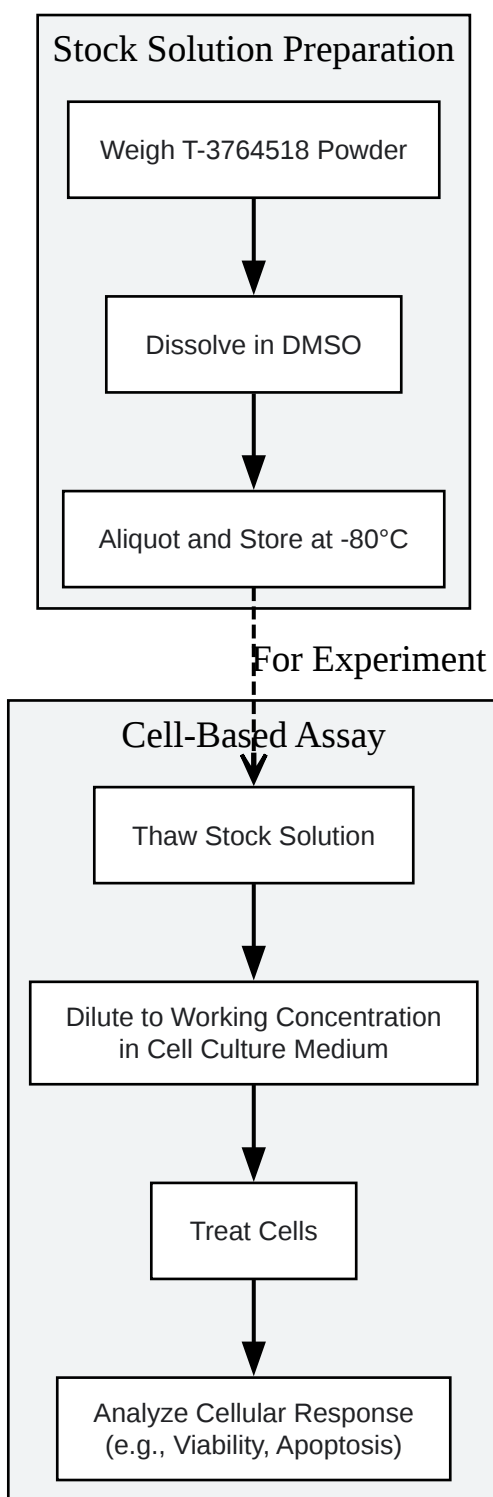
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **T-3764518** and a typical experimental workflow for its use.



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Caption: **T-3764518** inhibits SCD1, leading to ER stress and apoptosis.



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- To cite this document: BenchChem. [Preparation of T-3764518 Stock Solution: An Application Note]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8103271#how-to-prepare-t-3764518-stock-solution]

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